

The Role of 2-Ethylbutyl Acetate in Modern Fragrance Development: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Ethylbutyl acetate**

Cat. No.: **B155402**

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An in-depth exploration of the synthesis, olfactory properties, and application of **2-Ethylbutyl Acetate** for researchers and fragrance development professionals.

Introduction

2-Ethylbutyl acetate, a key aroma chemical, has carved a significant niche in the palette of perfumers and flavorists. Valued for its multifaceted fruity and sweet aromatic profile, this ester contributes significantly to the creation of vibrant and nuanced fragrance compositions. This technical guide delves into the core scientific and creative aspects of **2-Ethylbutyl acetate**, offering a comprehensive overview of its chemical properties, olfactory characteristics, synthesis, and practical application in fragrance development.

Chemical and Physical Properties

2-Ethylbutyl acetate is an organic ester recognized for its characteristic scent.^[1] A clear, colorless liquid, its physical and chemical properties are crucial for its handling, formulation, and stability in various applications.^[2]

Property	Value	Reference
CAS Number	10031-87-5	[2] [3] [4] [5]
Molecular Formula	C8H16O2	[2] [3] [5] [6]
Molecular Weight	144.21 g/mol	[3] [4] [5] [6]
Appearance	Colorless clear liquid (est.)	[2]
Boiling Point	160 °C at 740 mmHg (lit.) [4] / 161.00 to 163.00 °C at 740.00 mm Hg [7]	[4] [7]
Density	0.876 g/mL at 25 °C (lit.)	[4]
Specific Gravity	0.88000 to 0.88500 @ 20.00 °C	[2] [8]
Refractive Index	1.41 n20/D (lit.) [4] / 1.40900 to 1.41200 @ 20.00 °C [2] [8]	[2] [4] [8]
Flash Point	127.00 °F TCC (52.78 °C) [2] [8] / 53 °C - closed cup [4]	[2] [4] [8]
Vapor Pressure	2.160000 mmHg @ 25.00 °C (est.)	[2]
Solubility	Soluble in alcohol; water, 6400 mg/L @ 20 °C (exp)	[2]
FEMA Number	2425	[4] [6]
EINECS Number	233-095-4	[2] [6]

Olfactory Profile

The olfactory character of **2-Ethylbutyl acetate** is predominantly fruity, with several nuances that make it a versatile ingredient in fragrance creation. Its scent is often described as sweet, with distinct notes of banana, pear, and apple.

Olfactory Descriptor	Source
Fruity, Sweet, Banana, Ethereal, Apple, Pear	[3]
Fruity, Ethereal, Sweet, Banana, Musty, Oily	[2][8]
Banana, Oily, Ethereal, Earthy, Citrus, Peach, Sweet	[4]
Sweet, Apricot, Banana	[1]

The addition of an acetate group to an alcohol, such as 2-ethylbutanol, generally imparts a sweeter, fruitier, and sometimes slightly chemical nuance to the original alcohol's scent profile. [9] This transformation is a common strategy in perfumery to modify and soften the scent of a molecule.[9]

Synthesis of 2-Ethylbutyl Acetate

2-Ethylbutyl acetate is a synthetic fragrance ingredient produced through the Fischer esterification of 2-ethylbutanol with acetic acid, typically in the presence of an acid catalyst.

Experimental Protocol: Fischer Esterification

Objective: To synthesize **2-Ethylbutyl acetate** from 2-ethylbutanol and acetic acid.

Materials:

- 2-Ethylbutanol
- Glacial Acetic Acid
- Sulfuric Acid (concentrated, as catalyst)
- Sodium Bicarbonate solution (5% aqueous)
- Saturated Sodium Chloride solution (Brine)
- Anhydrous Magnesium Sulfate

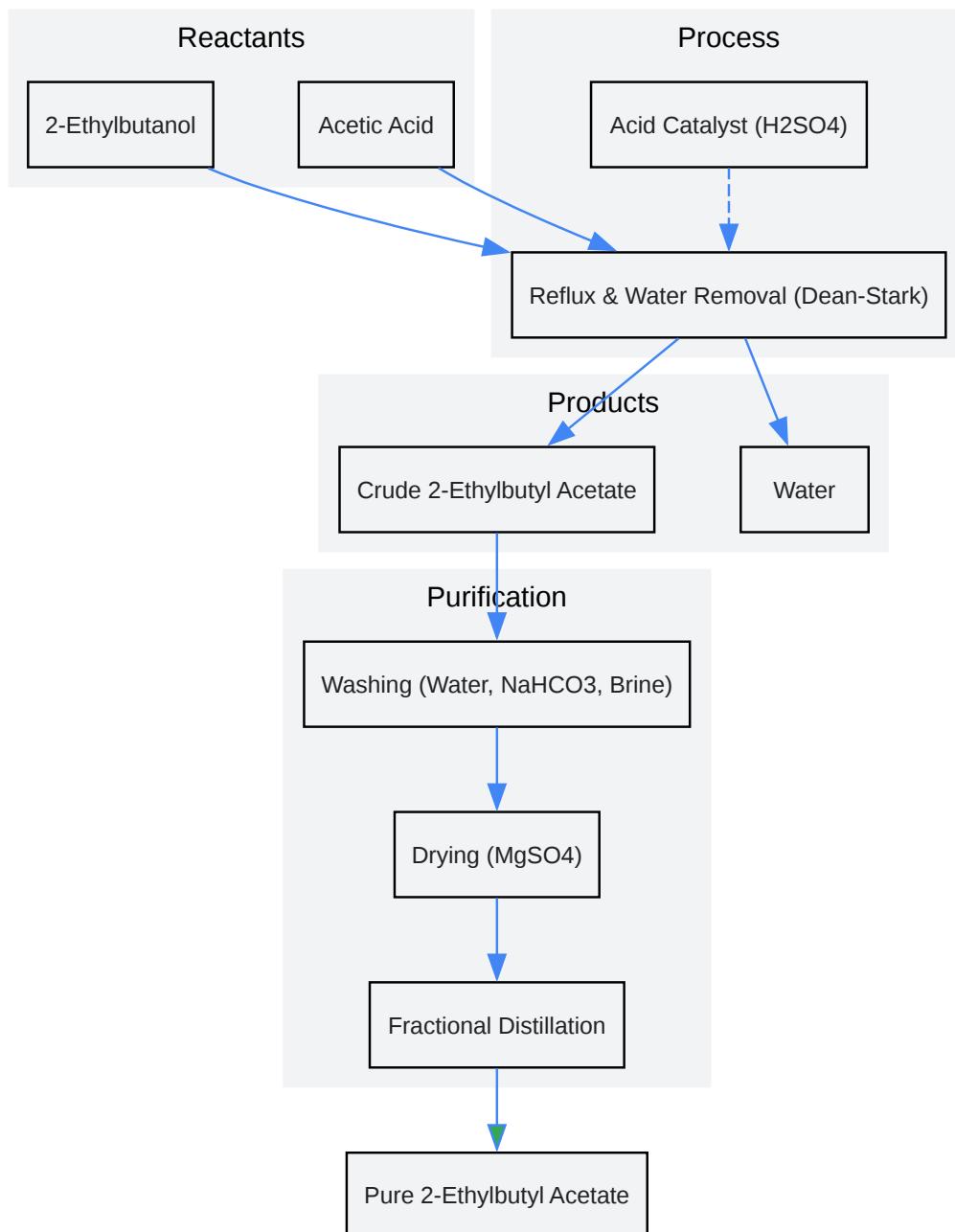
- Dean-Stark apparatus
- Reflux condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus

Methodology:

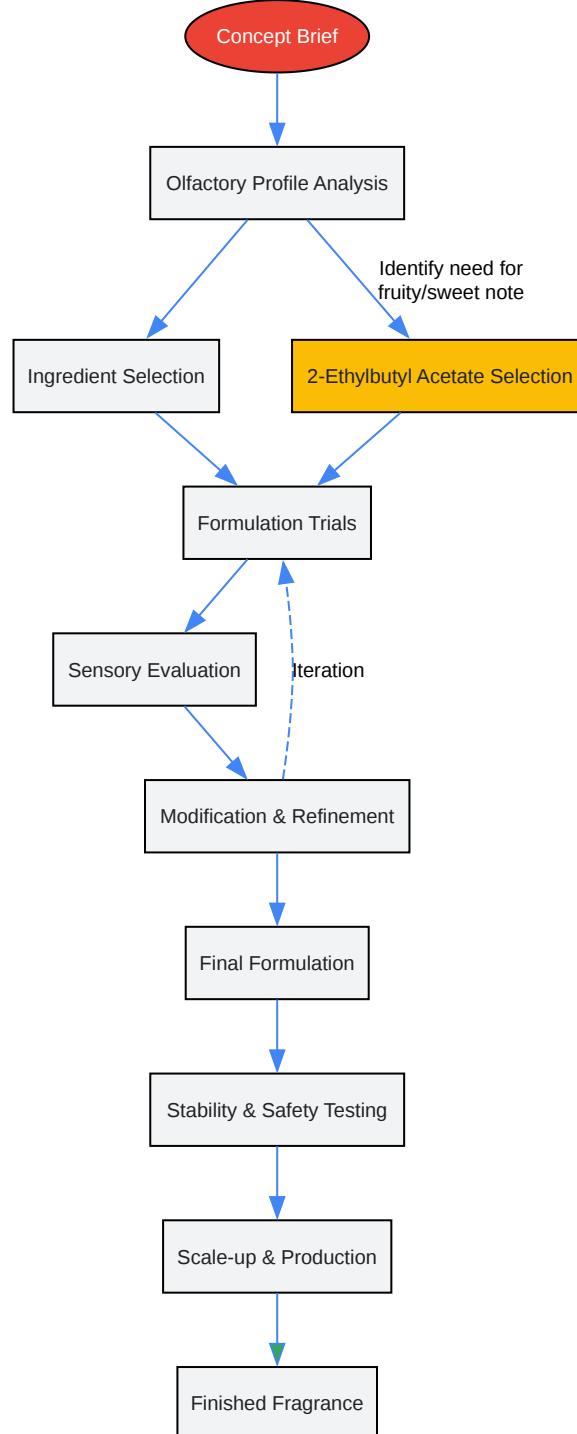
- Reaction Setup: In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine equimolar amounts of 2-ethylbutanol and glacial acetic acid.
- Catalysis: Slowly add a catalytic amount of concentrated sulfuric acid to the reaction mixture.
- Reflux: Heat the mixture to reflux. The water produced during the reaction will be collected in the Dean-Stark trap, driving the equilibrium towards the formation of the ester.
- Monitoring: Continue the reflux until no more water is collected in the trap, indicating the completion of the reaction.
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Transfer the mixture to a separatory funnel and wash sequentially with water, 5% sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
 - Dry the organic layer over anhydrous magnesium sulfate.
- Purification: Filter the drying agent and purify the crude **2-Ethylbutyl acetate** by fractional distillation to obtain the final product with high purity.

Quality Control: The purity of the synthesized **2-Ethylbutyl acetate** should be assessed using Gas Chromatography (GC) to ensure it meets the industry standard of $\geq 98\%$ purity.^[4]

Fischer Esterification of 2-Ethylbutyl Acetate



Fragrance Development Workflow with 2-Ethylbutyl Acetate

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- To cite this document: BenchChem. [The Role of 2-Ethylbutyl Acetate in Modern Fragrance Development: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b155402#use-of-2-ethylbutyl-acetate-in-fragrance-development>

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